

4-Methylcatechol-d3: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Methylcatechol-d3

Cat. No.: B12398623

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and known biological activities of **4-Methylcatechol-d3**. Due to the limited availability of in-depth technical data for the deuterated form, this document leverages information from its non-deuterated analog, 4-methylcatechol, to provide a thorough resource. All data pertaining to the non-deuterated form will be clearly indicated.

Chemical and Physical Properties

Quantitative data for **4-Methylcatechol-d3** and its non-deuterated counterpart are summarized below for easy comparison.

Table 1: Physical and Chemical Properties of **4-Methylcatechol-d3**

Property	Value	Source
Molecular Formula	C ₇ H ₅ D ₃ O ₂	[1]
Molecular Weight	127.16 g/mol	[1] [2]
CAS Number	83719-41-9	[1]
Purity	≥98%	[1]
Topological Polar Surface Area	40.46 Å ²	[1]
LogP	1.40622	[1]
Hydrogen Bond Acceptors	2	[1]
Hydrogen Bond Donors	2	[1]
Rotatable Bonds	1	[1]
SMILES	OC1=C(C=CC(C([2H])([2H])[2H])=C1)O	[1]

Table 2: Physical and Chemical Properties of 4-Methylcatechol

Property	Value	Source
Molecular Formula	C ₇ H ₈ O ₂	[3] [4]
Molecular Weight	124.14 g/mol	[3] [4]
CAS Number	452-86-8	[5]
Appearance	White to light yellow to light orange powder to lump	
Melting Point	62 - 69 °C	[6]
Boiling Point	251 °C	[6]
Flash Point	140 °C	[6]
Water Solubility	Soluble	[6]
logP (o/w)	1.340 (est)	[7]
Specific Gravity	1.12900 @ 25.00 °C	[7]

Safety and Handling

This section outlines the known hazards and recommended handling procedures for **4-Methylcatechol-d3** and its non-deuterated analog. Researchers should always consult the most recent Safety Data Sheet (SDS) from their supplier before handling this compound.

2.1. Hazard Identification and GHS Classification (for **4-Methylcatechol-d3**)

- Signal Word: Warning[\[8\]](#)
- Hazard Statements:[\[8\]](#)
 - H315 - Causes skin irritation.
 - H319 - Causes serious eye irritation.
 - H335 - May cause respiratory irritation.

2.2. Hazard Identification and GHS Classification (for 4-Methylcatechol)

- Pictogram: GHS07: Exclamation mark[5]
- Signal Word: Warning[5]
- Hazard Statements:[5]
 - H302 - Harmful if swallowed.
 - H312 - Harmful in contact with skin.
 - H315 - Causes skin irritation.
 - H319 - Causes serious eye irritation.
 - H335 - May cause respiratory irritation.

2.3. Recommended Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[8][9]
- Skin Protection: Wear protective gloves and a lab coat.[8][9]
- Respiratory Protection: Use only in a well-ventilated area. If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[9]

2.4. Handling and Storage

- Handling:
 - Avoid contact with skin and eyes.[10][11]
 - Do not breathe dust.[9]
 - Wash hands thoroughly after handling.[8][10]
 - Use good occupational work practices.[10]
- Storage:

- Store in a cool, dry, well-ventilated area.[[10](#)]
- Keep container tightly closed.[[8](#)][[9](#)]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[[9](#)][[10](#)]
- This product may become yellow upon exposure to air or light.

2.5. First Aid Measures

- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention.[[8](#)][[9](#)]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[[8](#)][[9](#)]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[[8](#)][[9](#)]
- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[[9](#)]

2.6. Spills and Disposal

- Minor Spills:
 - Clean up spills immediately.[[10](#)][[11](#)]
 - Use dry clean-up procedures and avoid generating dust.[[10](#)][[11](#)]
 - Sweep up or vacuum up spilled material and place it in a clean, dry, sealable, labeled container for disposal.[[10](#)]
- Major Spills:
 - Clear the area of personnel and move upwind.[[11](#)]
 - Alert the fire brigade and inform them of the location and nature of the hazard.[[10](#)]

- Control personal contact by using protective equipment.[[10](#)]
- Disposal:
 - Dispose of contents/container to a hazardous or special waste collection point, in accordance with local, regional, national, and/or international regulations.[[8](#)]

Biological Activity and Experimental Protocols

Research on 4-methylcatechol, the non-deuterated analog of **4-Methylcatechol-d3**, has revealed several biological activities.

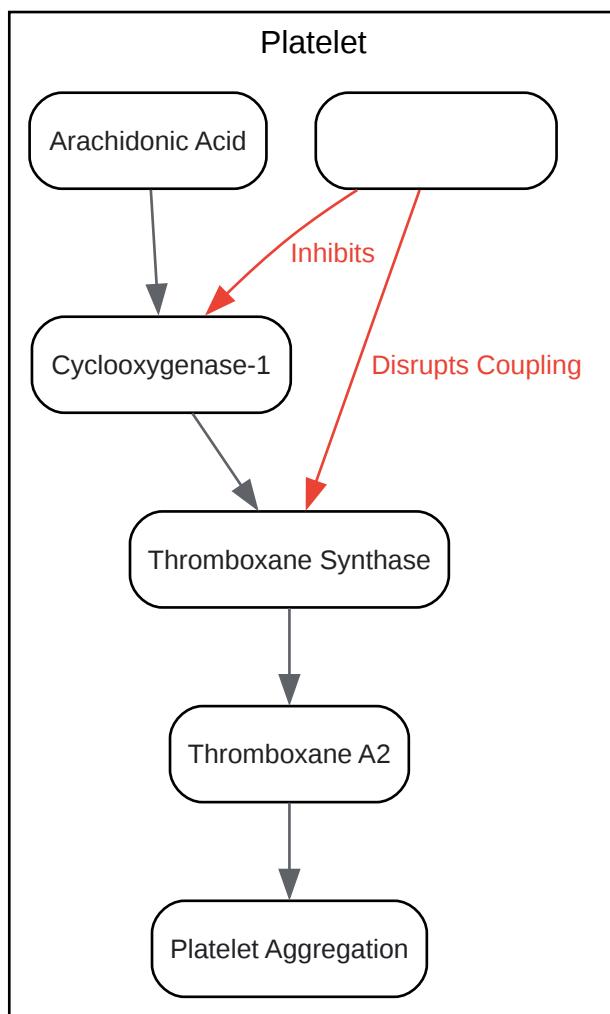
3.1. Antiplatelet Activity

4-Methylcatechol has been identified as a potent antiplatelet compound, demonstrating greater activity than acetylsalicylic acid in some studies.[[12](#)][[13](#)] Its mechanism of action involves interference with multiple aggregation pathways.[[14](#)]

Experimental Protocol: Ex Vivo Platelet Aggregation Assay[[14](#)]

- Blood Collection: Collect whole blood from healthy donors.
- Incubation: Dilute 300 μ L of whole blood with an equal volume of preheated 0.9% sodium chloride. Incubate with 5 μ L of 4-methylcatechol, a standard drug, or DMSO (vehicle control) at a final concentration of 0.8% for 3 minutes at 37 °C.
- Induction of Aggregation: Induce platelet aggregation by adding one of the following inducers at their desired final concentrations.
- Monitoring: Monitor platelet aggregation for 6 minutes using an impedance aggregometer.

Diagram: 4-Methylcatechol Antiplatelet Mechanism of Action



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Caption: Inhibition of platelet aggregation by 4-methylcatechol.

3.2. Nerve Growth Factor (NGF) Induction

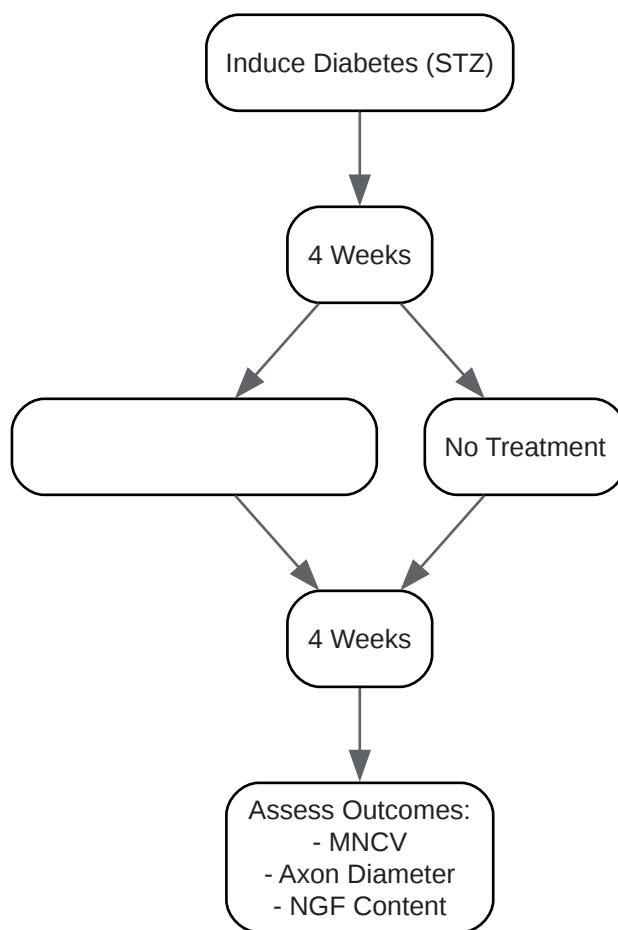
4-Methylcatechol is an inducer of nerve growth factor (NGF) synthesis.[\[3\]](#) Studies have shown its therapeutic potential in experimental diabetic neuropathy in rats by increasing NGF content in the sciatic nerve.[\[15\]](#)

Experimental Protocol: In Vivo Diabetic Neuropathy Model[\[15\]](#)

- Induction of Diabetes: Induce diabetes in rats via streptozotocin (STZ) injection.

- Treatment: Begin treatment with 4-methylcatechol 4 weeks after STZ injection.
- Assessment: After an 8-week experimental period, measure motor nerve conduction velocity (MNCV), mean myelinated axon diameter, and NGF content in the sciatic nerve.
- Comparison: Compare the results of the 4-methylcatechol treated group with untreated diabetic rats.

Diagram: 4-Methylcatechol Workflow in Diabetic Neuropathy Model



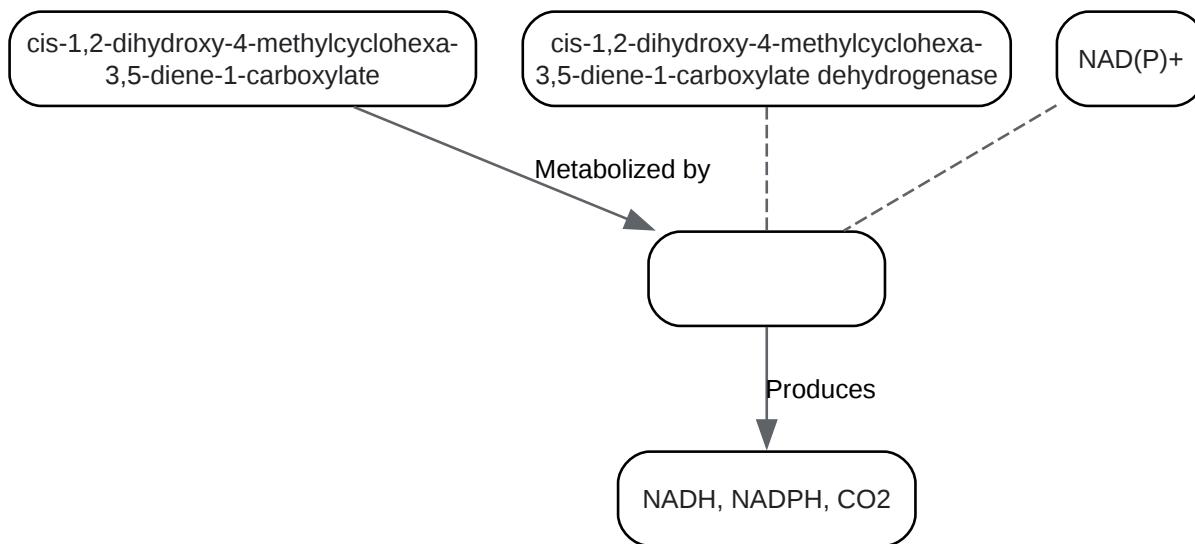
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Caption: Experimental workflow for evaluating 4-methylcatechol in a diabetic neuropathy model.

3.3. Metabolic Pathways

4-Methylcatechol is an intermediate in the degradation of some alkylbenzenes.[\[16\]](#) The enzyme cis-1,2-dihydroxy-4-methylcyclohexa-3,5-diene-1-carboxylate dehydrogenase metabolizes cis-1,2-dihydroxy-4-methylcyclohexa-3,5-diene-1-carboxylate to produce 4-methylcatechol.[\[5\]](#) It is also a microbial metabolite of rutin.[\[17\]](#)

Diagram: Metabolic Production of 4-Methylcatechol



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Caption: Enzymatic production of 4-methylcatechol.

Toxicological Information (for 4-Methylcatechol)

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[18\]](#)
- Carcinogenicity: Some studies have indicated that 4-methylcatechol may be carcinogenic. [\[16\]](#) Long-term feeding studies in rats showed it to be carcinogenic to the forestomach and glandular stomach.[\[16\]](#)
- Other Effects: It has been shown to induce apoptosis in melanoma cells through oxidative stress.[\[16\]](#)

This document is intended for informational purposes only and should not be used as a substitute for a comprehensive risk assessment. Always consult the primary literature and Safety Data Sheets before conducting any experiments.

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